

Physicochemical Properties of Diacetyl Agrochelin: A Technical Guide

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Compound of Interest

Compound Name: *Diacetyl Agrochelin*

Cat. No.: *B3044243*

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Introduction

Diacetyl Agrochelin is a semi-synthetic derivative of Agrochelin, a natural product isolated from the fermentation of a marine *Agrobacterium* sp.^{[1][2]} It has garnered interest in the scientific community for its pronounced cytotoxic activity against various tumor cell lines, positioning it as a potential candidate for further investigation in oncology drug development.^[1] ^[3] This technical guide provides a comprehensive overview of the known physicochemical properties of **Diacetyl Agrochelin**, alongside relevant experimental protocols and a proposed mechanism of action based on its structural class.

Core Physicochemical Properties

The available physicochemical data for **Diacetyl Agrochelin** and its parent compound, Agrochelin, are summarized below. It is important to note that while some fundamental properties are documented, experimental data for parameters such as melting point, boiling point, and pKa are not readily available in the public domain.

Property	Diacetyl Agrochelin	Agrochelin	Data Source
Molecular Formula	C27H38N2O6S2	C23H34N2O4S2	[3]
Molecular Weight	550.73 g/mol	466.66 g/mol	[3][4]
CAS Number	247115-75-9	247115-74-8	[3][4]
Appearance	Not Reported	Not Reported	
Melting Point	Not Reported	Not Reported	
Boiling Point	Not Reported	Not Reported	
Solubility	Not Reported	Not Reported	
pKa	Not Reported	Not Reported	
Storage Temperature	-20 °C	Room Temperature	[3]

Experimental Protocols

Detailed experimental protocols for the determination of **Diacetyl Agrochelin's** physicochemical properties are not explicitly published. However, standard methodologies for natural and synthetic compounds of this nature would be employed.

Determination of Molecular Weight and Formula

High-resolution mass spectrometry (HRMS) and elemental analysis are standard procedures to confirm the molecular weight and elemental composition of a novel compound like **Diacetyl Agrochelin**.

Cytotoxicity Assays

The cytotoxic activity of **Diacetyl Agrochelin** is a key characteristic. A common method to evaluate this is the MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay.

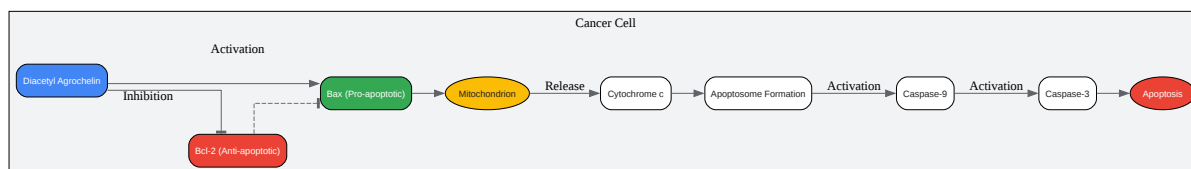
MTT Assay Protocol:

- Cell Seeding: Cancer cell lines are seeded in 96-well plates at a predetermined density and allowed to adhere overnight.

- **Compound Treatment:** Cells are treated with serial dilutions of **Diacetyl Agrochelin** and incubated for a specified period (e.g., 48 or 72 hours).
- **MTT Addition:** MTT solution is added to each well and incubated to allow for its conversion to formazan by metabolically active cells.
- **Solubilization:** The formazan crystals are solubilized by adding a suitable solvent (e.g., DMSO).
- **Absorbance Measurement:** The absorbance of the resulting colored solution is measured using a microplate reader at a specific wavelength (typically around 570 nm). The IC50 value (the concentration at which 50% of cell growth is inhibited) is then calculated.[5][6]

Proposed Signaling Pathway for Cytotoxicity

While the specific signaling pathways targeted by **Diacetyl Agrochelin** have not been fully elucidated, its structural classification as a thiazole-containing compound suggests a likely mechanism of action involving the induction of apoptosis. Thiazole derivatives have been shown to exert their cytotoxic effects through the intrinsic (mitochondrial-dependent) apoptotic pathway.[5][7]

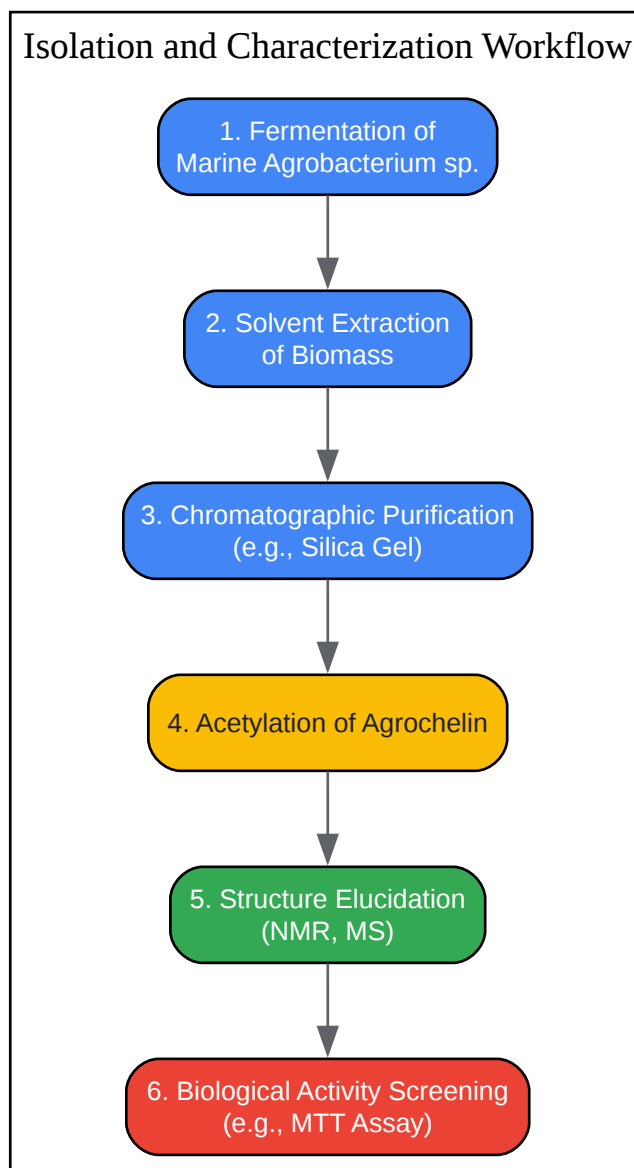


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Caption: Proposed intrinsic apoptosis pathway induced by **Diacetyl Agrochelin**.

Experimental Workflow for Isolation and Characterization

The discovery and characterization of novel natural products and their derivatives, such as **Diacetyl Agrochelin**, follow a standardized workflow.



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Caption: General workflow for the production and evaluation of **Diacetyl Agrochelin**.

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